

2-Chloro-3,5-dinitrobenzotrifluoride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Chloro-3,5-dinitrobenzotrifluoride*

Cat. No.: *B120725*

[Get Quote](#)

CAS Number: 392-95-0

This technical guide provides an in-depth overview of **2-Chloro-3,5-dinitrobenzotrifluoride**, a versatile chemical intermediate with significant applications in the pharmaceutical, agrochemical, and dye industries.[1] This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and key applications.

Chemical and Physical Properties

2-Chloro-3,5-dinitrobenzotrifluoride is a yellowish crystalline solid.[1] It is characterized by the presence of a trifluoromethyl group, which imparts unique properties such as enhanced lipophilicity and metabolic stability to molecules derived from it.[2] The compound is generally insoluble in water but soluble in organic solvents like chloroform and methanol.[3][4][5]

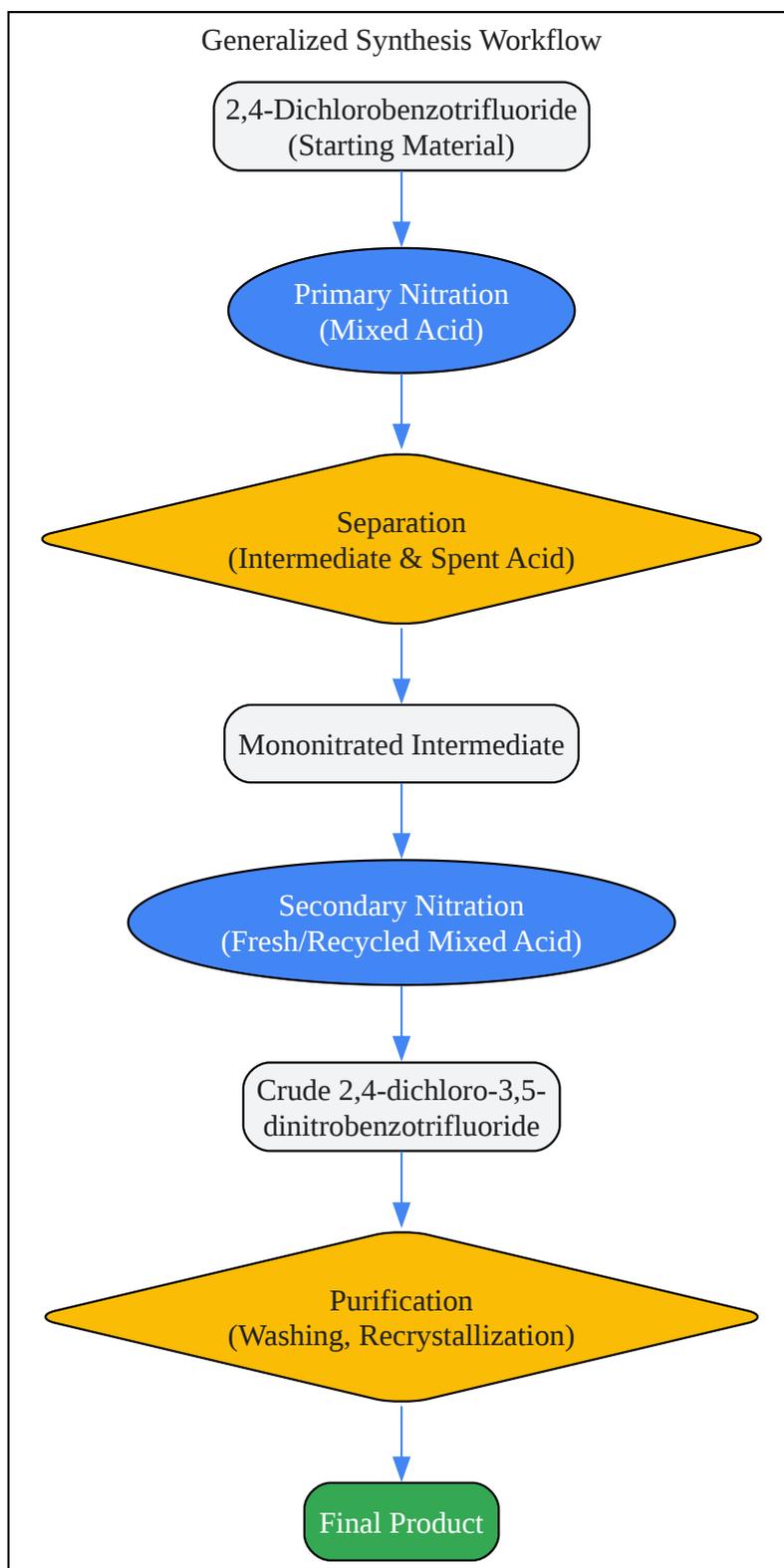
Property	Value	Source(s)
CAS Number	392-95-0	[3][6][7][8]
Molecular Formula	C ₇ H ₂ ClF ₃ N ₂ O ₄	[6][8]
Molecular Weight	270.55 g/mol	[6][8]
Accurate Mass	269.9655	[6]
Melting Point	62-64 °C	[3][4]
Boiling Point	250 °C	[5]
Appearance	Yellowish crystalline solid	[1]
Solubility	Insoluble in water; Soluble in chloroform, methanol.	[3][4][5]
Synonyms	2-Chloro-1,5-dinitro-3-(trifluoromethyl)benzene	[6][7]

Synthesis and Experimental Protocols

The synthesis of dinitrobenzotrifluoride compounds often involves the nitration of a corresponding benzotrifluoride. While specific protocols for **2-Chloro-3,5-dinitrobenzotrifluoride** are proprietary, related synthesis methods for similar compounds like 2,4-dichloro-3,5-dinitrobenzotrifluoride are available in patent literature. These generally involve multi-step nitration reactions.

A general approach involves the nitration of a substituted benzotrifluoride using a mixture of fuming sulfuric acid (oleum) and nitric acid.[9] The reaction temperature and duration are critical parameters that are carefully controlled to achieve the desired dinitration product.[9]

Below is a generalized workflow for the synthesis of a dinitrobenzotrifluoride derivative, based on described methodologies for analogous compounds.



[Click to download full resolution via product page](#)

Generalized synthesis workflow for dinitrobenzotrifluoride derivatives.

Applications in Research and Drug Development

2-Chloro-3,5-dinitrobenzotrifluoride is a key intermediate in the synthesis of a wide range of organic compounds.[3] Its reactivity, influenced by the trifluoromethyl, nitro, and chlorine substituents, makes it a valuable building block.[2]

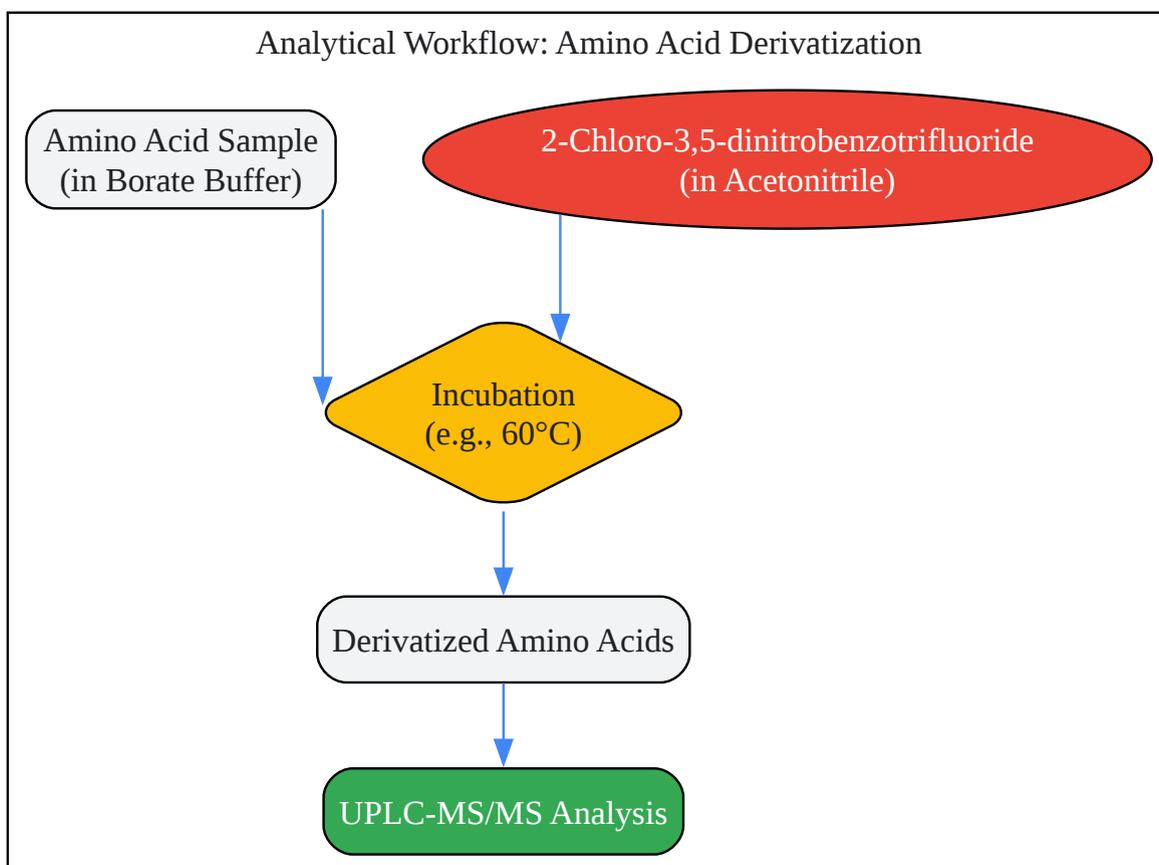
- **Pharmaceutical Synthesis:** It serves as an intermediate in the production of various drugs, including potential antimicrobial and anticancer agents.[1] The trifluoromethyl group is known to enhance pharmacological properties like bioavailability and membrane permeability.[2]
- **Agrochemicals:** The compound is used to produce herbicides, fungicides, and insecticides. [1] The CF_3 group can increase the efficacy and persistence of these agrochemicals.[2]
- **Dye Industry:** It is an intermediate in the manufacturing of azo dyes and pigments.[1]
- **Analytical Chemistry:** A significant application in research is its use as a derivatizing agent. For instance, 4-chloro-3,5-dinitrobenzotrifluoride (an isomer) is used for the determination of amino acids via ultrahigh-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS).[3] This suggests that **2-Chloro-3,5-dinitrobenzotrifluoride** could have similar applications in derivatization to enhance detection and separation in analytical methods.

Experimental Protocol: Amino Acid Derivatization for UPLC-MS/MS

The following is a representative protocol for the derivatization of amino acids using a dinitrobenzotrifluoride reagent, adapted from published methods for its isomer.[3]

- **Sample Preparation:** Prepare a standard solution of amino acids in a suitable buffer (e.g., borate buffer).
- **Derivatization Reaction:**
 - To the amino acid solution, add a solution of **2-Chloro-3,5-dinitrobenzotrifluoride** in an organic solvent (e.g., acetonitrile).

- Incubate the mixture at an elevated temperature (e.g., 60°C) for a specified time to allow the reaction to complete.
- The reaction involves the nucleophilic substitution of the chlorine atom by the amino group of the amino acid.
- Quenching and Dilution: Stop the reaction by adding an acid (e.g., formic acid) and dilute the sample with the mobile phase for analysis.
- UPLC-MS/MS Analysis: Inject the derivatized sample into the UPLC-MS/MS system for separation and quantification.



[Click to download full resolution via product page](#)

Workflow for amino acid analysis using derivatization.

Safety and Handling

2-Chloro-3,5-dinitrobenzotrifluoride is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, and causes irritation to the eyes, respiratory system, and skin.[4]

Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.[7]
- H335: May cause respiratory irritation.

Precautionary Measures:

- Use only in a well-ventilated area.[7]
- Wear suitable protective clothing, gloves, and eye/face protection.[4]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[7]
- In case of contact with eyes, rinse cautiously with water for several minutes.

As an aromatic nitro compound, it may act as a strong oxidizing agent and can react vigorously with reducing agents.[10] Appropriate safety protocols should be strictly followed when handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]
- 3. 2-Chloro-3,5-dinitrobenzotrifluoride | 392-95-0 [chemicalbook.com]
- 4. chembk.com [chembk.com]
- 5. 2-Chloro-3,5-Dinitrobenzotrifluoride [hqpharmtech.com]
- 6. 2-Chloro-3,5-dinitrobenzotrifluoride | LGC Standards [lgcstandards.com]
- 7. 2-Chloro-3,5-dinitrobenzotrifluoride | 392-95-0 | TCI AMERICA [tcichemicals.com]
- 8. scbt.com [scbt.com]
- 9. Preparation method of 2,4-dichloro-3,5-dinitrobenzotrifluoride - Eureka | Patsnap [eureka.patsnap.com]
- 10. 4-Chloro-3,5-dinitrobenzotrifluoride | C7H2ClF3N2O4 | CID 9809 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Chloro-3,5-dinitrobenzotrifluoride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120725#2-chloro-3-5-dinitrobenzotrifluoride-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com